

Personal protective equipment for handling Nordalbergin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nordalbergin

Cat. No.: B190333

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Essential Safety and Handling Guide for Nordalbergin

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Nordalbergin** (CAS No. 482-82-6) was not publicly available at the time of this writing. The following guidance is based on the known chemical properties of **Nordalbergin**, safety protocols for structurally similar coumarin compounds, and general best practices for handling potentially hazardous research chemicals. [1][2][3][4] This information is intended to supplement, not replace, a formal risk assessment and the specific SDS for the product being handled. Always consult the product-specific SDS provided by the supplier before use.

Nordalbergin is a neoflavonoid, a class of compounds with diverse biological activities.[5] As with any research chemical with undefined toxicological properties, caution should be exercised during handling, storage, and disposal to minimize exposure and ensure personnel safety.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **Nordalbergin**.

Property	Value
CAS Number	482-82-6
Molecular Formula	C ₁₅ H ₁₀ O ₄
Molecular Weight	254.24 g/mol
Appearance	White to yellow solid/Off-white powder
Melting Point	244°C (471.2°F)[5]
Solubility	Soluble in DMSO and a chloroform:methanol (8:2) mixture.[5][6]
Storage Conditions	Store at 2-8°C, sealed in a dry environment.[5]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE for the specific procedures being performed. The following table provides general recommendations for handling **Nordalbergin** in a laboratory setting.

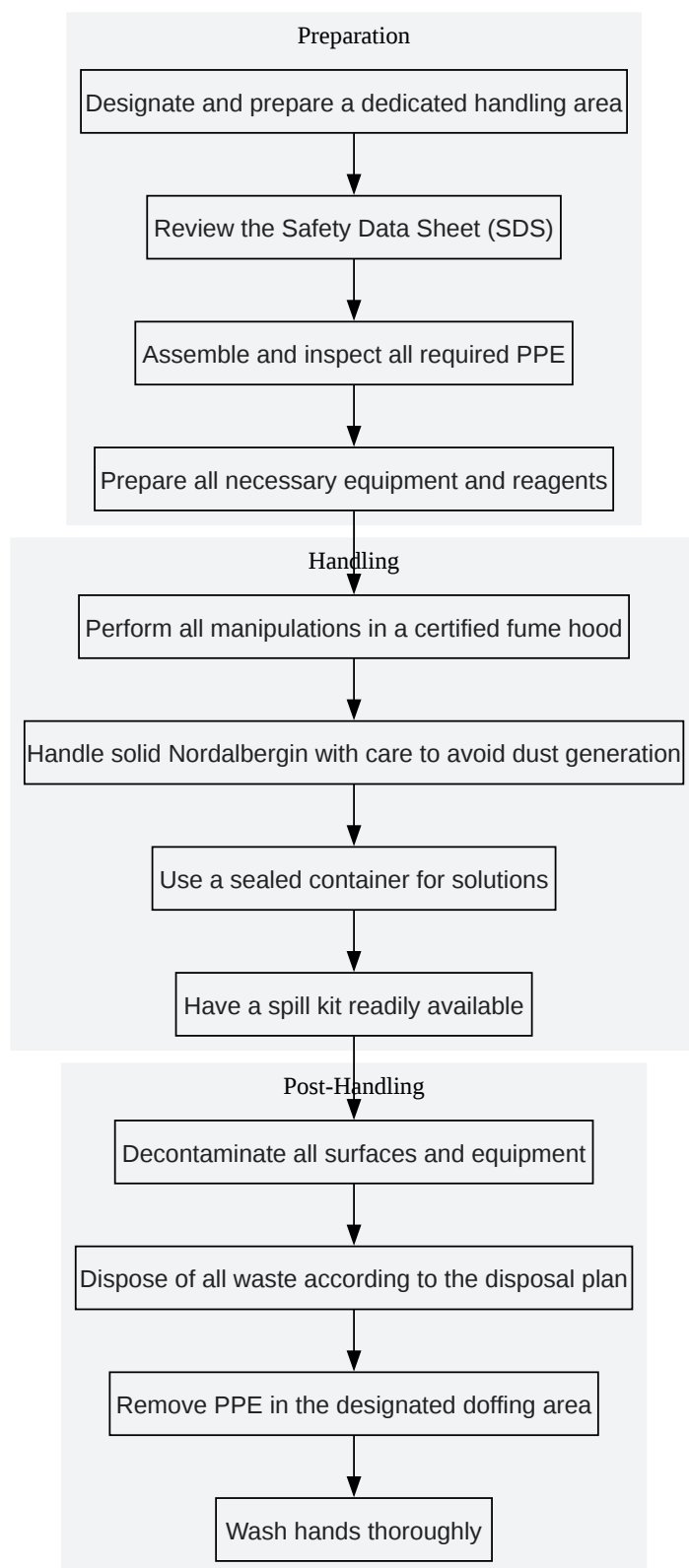
Operation	Recommended PPE
Handling Solids (weighing, aliquoting)	Primary: Certified chemical fume hood or glove box. Gloves: Double nitrile gloves. Eye Protection: Safety glasses with side shields or chemical splash goggles. Body Protection: Fully buttoned lab coat, long pants, and closed-toe shoes.
Handling Solutions	Primary: Certified chemical fume hood. Gloves: Double nitrile gloves. Eye Protection: Chemical splash goggles. Body Protection: Lab coat, long pants, and closed-toe shoes. A chemically resistant apron may be required for larger volumes.
High-Energy Operations (sonication, homogenization)	Primary: Enclosed system within a chemical fume hood. Gloves: Double nitrile gloves. Eye Protection: Chemical splash goggles and a face shield. Body Protection: Chemical-resistant lab coat or suit.

For structurally similar compounds, skin, eye, and respiratory irritation are potential hazards.^[3]^[7] Therefore, it is crucial to avoid direct contact and inhalation.

Operational Plan for Safe Handling

Adherence to a strict operational plan is essential for minimizing the risk of exposure when working with **Nordalbergin**.

Experimental Workflow for Safe Handling



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Caption: A step-by-step workflow for the safe handling of **Nordalbergin**.

Experimental Protocol: Preparation of a Nordalbergin Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **Nordalbergin**.

- Preparation:
 - Don the appropriate PPE as outlined in the table above for handling solids.
 - Perform all operations within a certified chemical fume hood.
 - Place a plastic-backed absorbent liner on the work surface.
 - Gather all necessary equipment: analytical balance, weigh paper, spatula, vials with caps, and the appropriate solvent (e.g., DMSO).
- Weighing:
 - Carefully weigh the desired amount of **Nordalbergin** powder onto weigh paper.
 - Avoid generating dust. If any dust is generated, gently wipe the area with a damp cloth and dispose of it as hazardous waste.
- Solubilization:
 - Transfer the weighed **Nordalbergin** to a vial.
 - Add the appropriate volume of solvent to the vial to achieve the desired concentration.
 - Cap the vial and vortex or sonicate until the solid is completely dissolved.
- Storage:
 - Label the vial clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the solution at the recommended temperature (e.g., -20°C or -80°C for long-term storage), protected from light.[\[8\]](#)

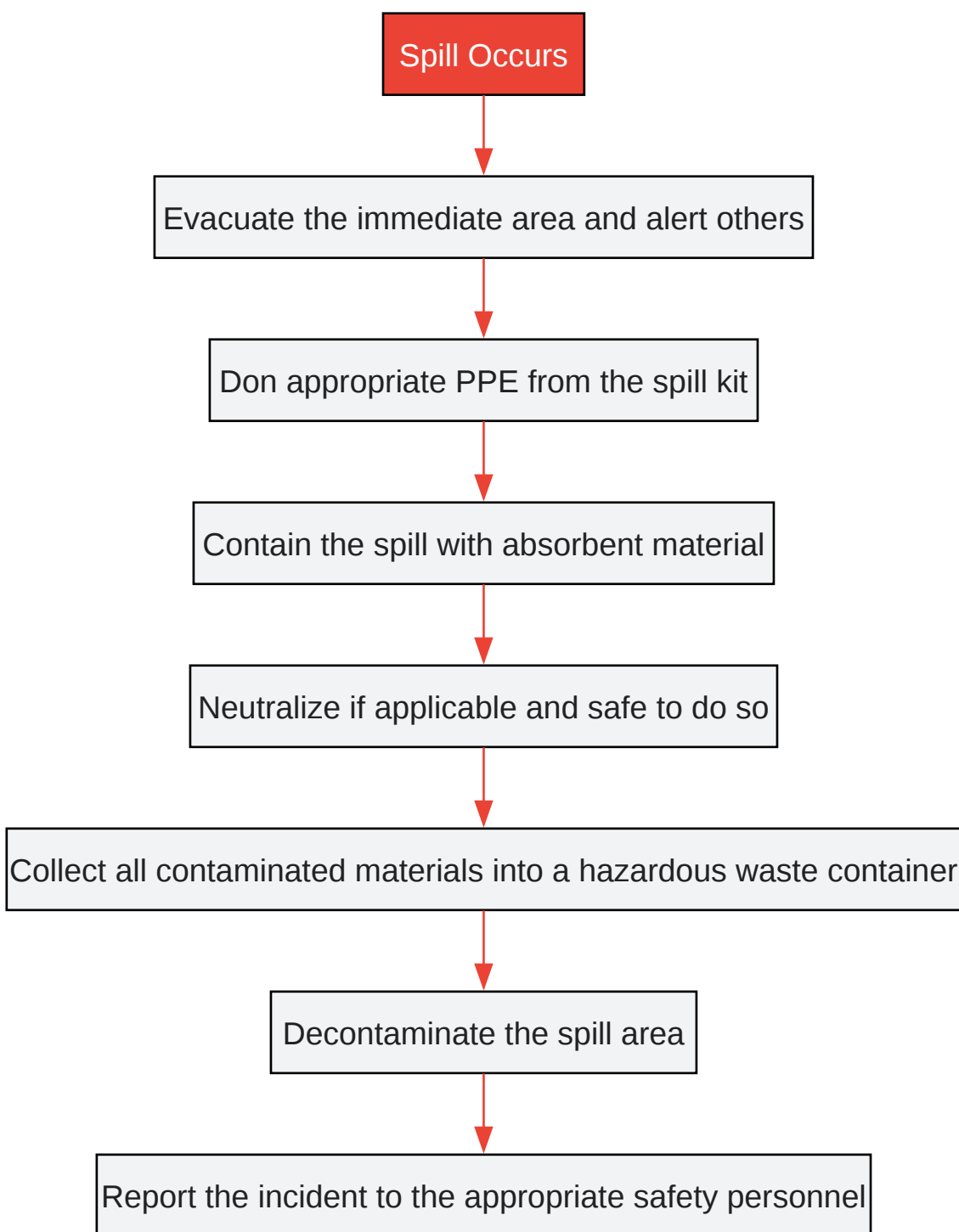
- Cleanup:
 - Dispose of all contaminated materials (weigh paper, gloves, absorbent liner) in a designated hazardous waste container.
 - Decontaminate the work surface and any equipment used.
 - Remove PPE and wash hands thoroughly.

Disposal Plan

All waste contaminated with **Nordalbergin** must be treated as hazardous chemical waste and disposed of in accordance with institutional, local, and national regulations.[\[4\]](#)

Waste Type	Disposal Procedure
Solid Waste	Collect in a clearly labeled, sealed, and puncture-resistant container. This includes contaminated gloves, gowns, weigh paper, and absorbent liners.
Liquid Waste	Collect in a compatible, sealed, and clearly labeled hazardous waste container. Do not mix with incompatible waste streams.
Sharps Waste	Dispose of any contaminated needles, syringes, or other sharps in a designated sharps container.

Emergency Response for Spills



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Caption: A logical flow diagram for responding to a **Nordalbergin** spill.

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